

Application Note: Comprehensive Characterization of 1-(3-fluorobenzyl)-1H-pyrazol-3-amine

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Compound of Interest

Compound Name: 1-(3-fluorobenzyl)-1H-pyrazol-3-amine
CAS No.: 957480-06-7
Cat. No.: B1276455

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Abstract

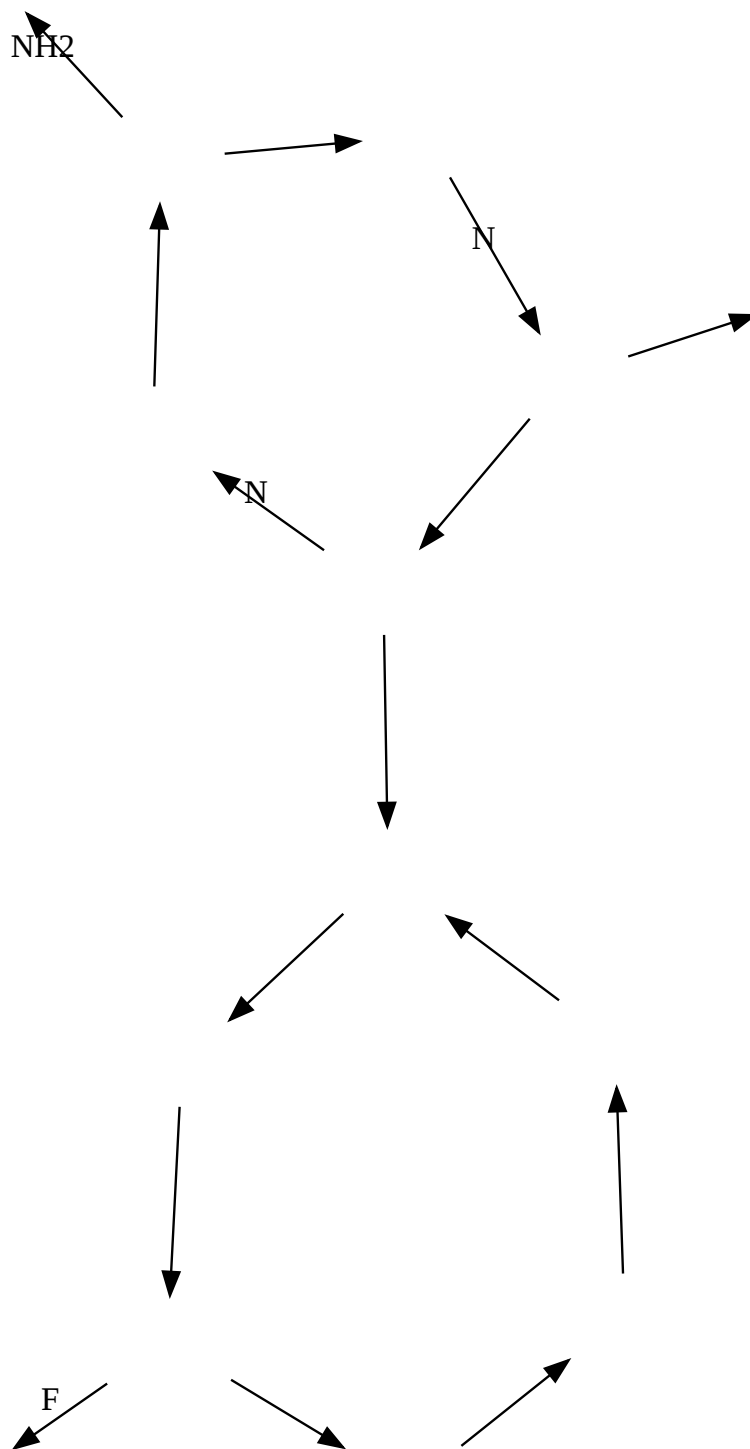
This application note provides a detailed guide for the comprehensive analytical characterization of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**, a key heterocyclic amine in medicinal chemistry and drug discovery.^{[1][2]} The protocols outlined herein are designed for researchers, scientists, and drug development professionals to ensure the structural integrity, identity, and purity of this compound. This guide moves beyond a simple listing of procedures to explain the causality behind experimental choices, ensuring a robust and validated approach to characterization. The methods detailed include Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared (FTIR) Spectroscopy, and Elemental Analysis.

Introduction

1-(3-fluorobenzyl)-1H-pyrazol-3-amine (Figure 1) is a member of the pyrazole class of nitrogen-containing heterocyclic compounds, which are of significant interest in pharmaceutical

development due to their wide range of biological activities.^{[1][2]} The precise substitution pattern, including the fluorobenzyl group at the N1 position of the pyrazole ring, necessitates a multi-faceted analytical approach to confirm its identity and purity. The presence of a primary amine and a fluorinated aromatic ring provides distinct spectroscopic handles for characterization. This document provides a suite of validated analytical methods to ensure the quality and consistency of this compound for research and development purposes.

Figure 1: Chemical Structure of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**



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Caption: Structure of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**.

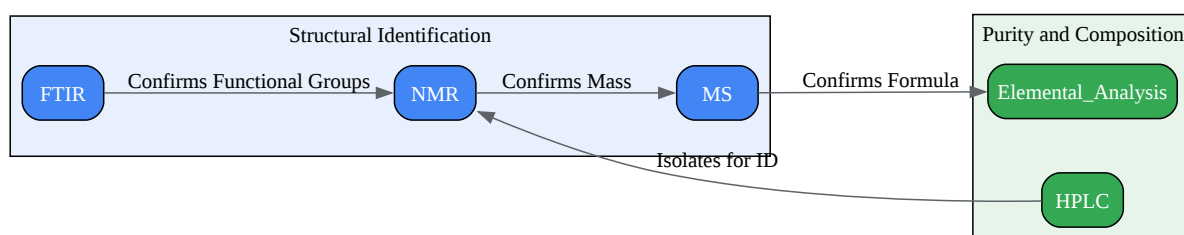
Physicochemical Properties

A summary of the key physicochemical properties of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine** is provided in Table 1. This information is crucial for the interpretation of analytical data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ FN ₃	PubChem[3]
Molecular Weight	191.20 g/mol	PubChem[3]
Exact Mass	191.08587549 Da	PubChem[3]
Appearance	Expected to be a solid	General knowledge
Solubility	20.6 µg/mL (at pH 7.4)	PubChem[3]

Analytical Workflow

A comprehensive characterization of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine** involves a multi-step analytical workflow. This ensures both the confirmation of the chemical structure and the quantification of its purity. The relationship between these techniques is illustrated in Figure 2.



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Caption: Integrated analytical workflow for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are essential for the characterization of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**.

Rationale

- ^1H NMR: Provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The expected spectrum should show distinct signals for the pyrazole ring protons, the benzylic methylene protons, the aromatic protons of the fluorobenzyl group, and the amine protons.
- ^{13}C NMR: Determines the number of chemically non-equivalent carbon atoms and their electronic environment. The spectrum will be characterized by signals for the pyrazole ring carbons, the methylene carbon, and the carbons of the fluorobenzyl group.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for assigning the proton and carbon signals unequivocally by establishing correlations between them.[\[2\]](#)

Predicted ^1H NMR Data

The expected chemical shifts (δ) in ppm for the protons of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine** are summarized in Table 2. These are estimations based on known data for similar pyrazole derivatives.[\[4\]](#)[\[5\]](#)

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Pyrazole H-4	5.8 - 6.2	d	1H
Pyrazole H-5	7.3 - 7.6	d	1H
Benzyl CH_2	5.1 - 5.4	s	2H
Aromatic CH (Fluorobenzyl)	6.9 - 7.4	m	4H
Amine NH_2	4.0 - 5.0	br s	2H

Predicted ^{13}C NMR Data

The expected chemical shifts for the carbons are provided in Table 3.

Carbons	Predicted Chemical Shift (δ , ppm)
Pyrazole C-3	150 - 155
Pyrazole C-4	95 - 100
Pyrazole C-5	135 - 140
Benzyl CH ₂	50 - 55
Aromatic CH (Fluorobenzyl)	113 - 131
Aromatic C-F (Fluorobenzyl)	161 - 164 (d, $^1J_{CF} \approx 245$ Hz)
Aromatic C-ipso (Fluorobenzyl)	138 - 142

Experimental Protocol

- Sample Preparation: Dissolve 5-10 mg of the sample in 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- ¹H NMR Acquisition:
 - Acquire the spectrum with a spectral width of -2 to 12 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Signal average for at least 16 scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire the spectrum with a spectral width of 0 to 200 ppm.
 - Use a proton-decoupled pulse sequence.

- A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and integration of the signals.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of the compound. High-resolution mass spectrometry (HRMS) is particularly valuable for confirming the molecular formula.

Rationale

- Electrospray Ionization (ESI): This soft ionization technique is well-suited for polar molecules like **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**, as it typically produces the protonated molecular ion $[M+H]^+$ with minimal fragmentation.
- High-Resolution Mass Spectrometry (HRMS): Provides a highly accurate mass measurement of the molecular ion, allowing for the unambiguous determination of the elemental formula.^[5]

Expected Results

Ion	Calculated m/z
$[M+H]^+$	192.0931
$[M+Na]^+$	214.0751

The observation of the protonated molecular ion at m/z 192.0931 with high accuracy (typically within 5 ppm) would strongly support the identity of the compound.

Experimental Protocol

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile.

- Instrumentation: Use a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an ESI source.
- Infusion: Infuse the sample solution directly into the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Data Acquisition: Acquire the mass spectrum in positive ion mode over a relevant m/z range (e.g., 100-500).
- Data Analysis: Determine the accurate mass of the observed molecular ion and use software to calculate the elemental composition that best fits the measured mass.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining the purity of a compound by separating it from any impurities.^[6] A reversed-phase HPLC (RP-HPLC) method is generally suitable for pyrazole derivatives.^[7]

Rationale

- Reversed-Phase Chromatography: Utilizes a nonpolar stationary phase (e.g., C18) and a polar mobile phase. The separation is based on the differential partitioning of the analyte and impurities between the two phases.
- UV Detection: The aromatic rings in **1-(3-fluorobenzyl)-1H-pyrazol-3-amine** provide strong UV absorbance, making UV detection a sensitive method for quantification. A photodiode array (PDA) detector is recommended for assessing peak purity.^[6]

Experimental Protocol

Parameter	Recommended Conditions
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in Acetonitrile
Gradient	10% B to 90% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	254 nm (or optimized wavelength from UV scan)
Injection Volume	10 μ L
Sample Preparation	Dissolve sample in mobile phase A/B (50:50) to a concentration of 0.5 mg/mL

Data Analysis

- **Purity Calculation:** The purity of the compound is determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
- **Method Validation:** For regulatory purposes, the HPLC method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Rationale

FTIR is a rapid and non-destructive technique that can confirm the presence of key functional groups such as the N-H bonds of the amine, C-N bonds, C=C bonds of the aromatic rings, and the C-F bond.^{[8][9][10]}

Expected Absorption Bands

Functional Group	Wavenumber (cm ⁻¹)
N-H stretch (amine)	3300 - 3500 (two bands)
Aromatic C-H stretch	3000 - 3100
C=C stretch (aromatic)	1450 - 1600
C-N stretch	1250 - 1350
C-F stretch	1000 - 1400

Experimental Protocol

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- **Instrumentation:** Use a standard FTIR spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000 to 400 cm⁻¹.
- **Data Analysis:** Identify the characteristic absorption bands and compare them to the expected values for the functional groups in the molecule.

Elemental Analysis

Elemental analysis provides the percentage composition of the elements (C, H, N) in the compound.

Rationale

This technique provides experimental confirmation of the elemental composition derived from the molecular formula. The experimentally determined percentages should agree with the theoretical values within an acceptable margin (typically $\pm 0.4\%$).

Theoretical vs. Expected Experimental Values

Element	Theoretical %
Carbon (C)	62.82%
Hydrogen (H)	5.27%
Nitrogen (N)	21.98%

Experimental Protocol

- Sample Preparation: A small, accurately weighed amount of the dry, pure sample is required.
- Instrumentation: Use a CHN elemental analyzer.
- Analysis: The sample is combusted in a stream of oxygen, and the resulting gases (CO₂, H₂O, N₂) are quantitatively measured.
- Data Analysis: The instrument's software calculates the percentage of each element.

Conclusion

The combination of NMR spectroscopy, mass spectrometry, HPLC, FTIR spectroscopy, and elemental analysis provides a robust and comprehensive framework for the characterization of **1-(3-fluorobenzyl)-1H-pyrazol-3-amine**. By following the detailed protocols and understanding the rationale behind each technique, researchers can confidently verify the identity, structure, and purity of this important synthetic building block, ensuring the reliability and reproducibility of their scientific investigations.

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